

Hoechst 34580: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hoechst 34580*

CAS No.: *23555-00-2*

Cat. No.: *B1194229*

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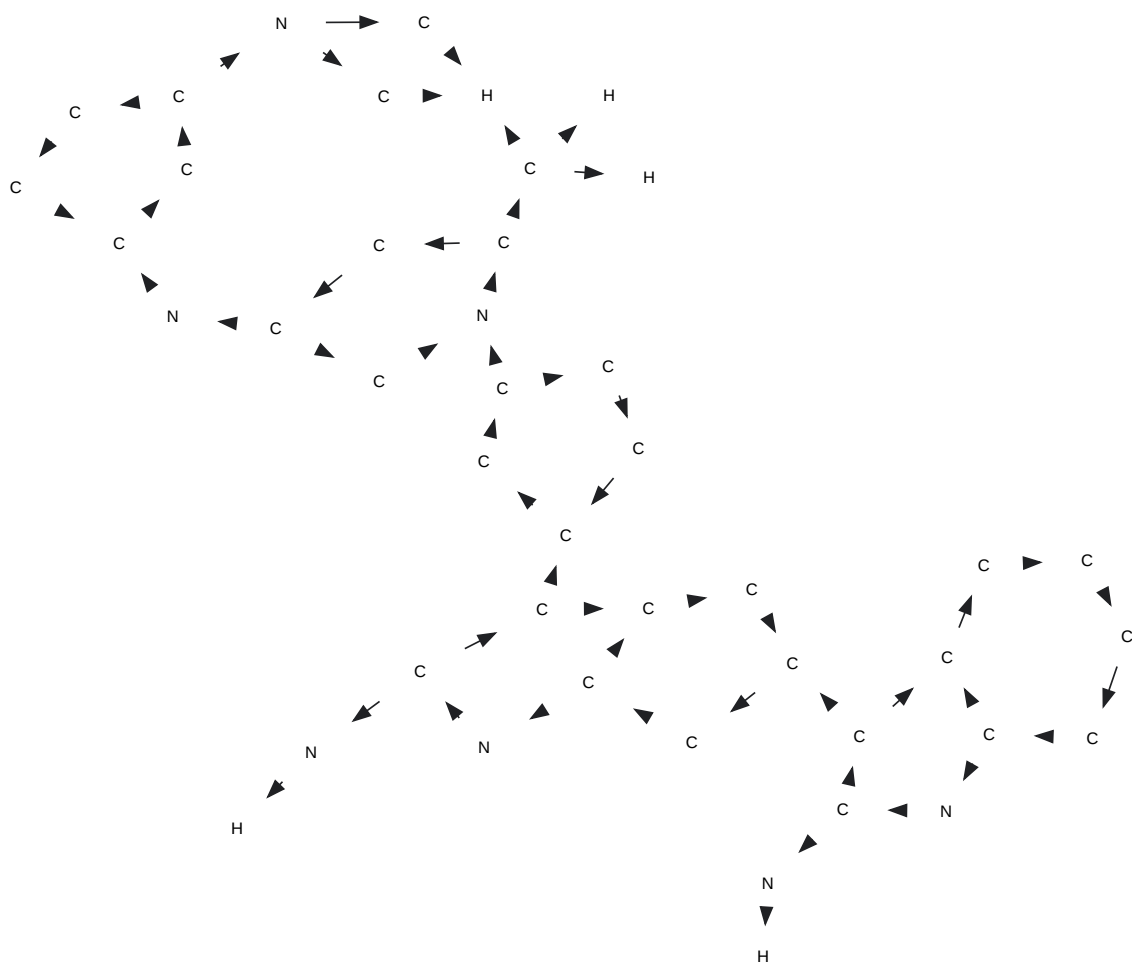
For Researchers, Scientists, and Drug Development Professionals

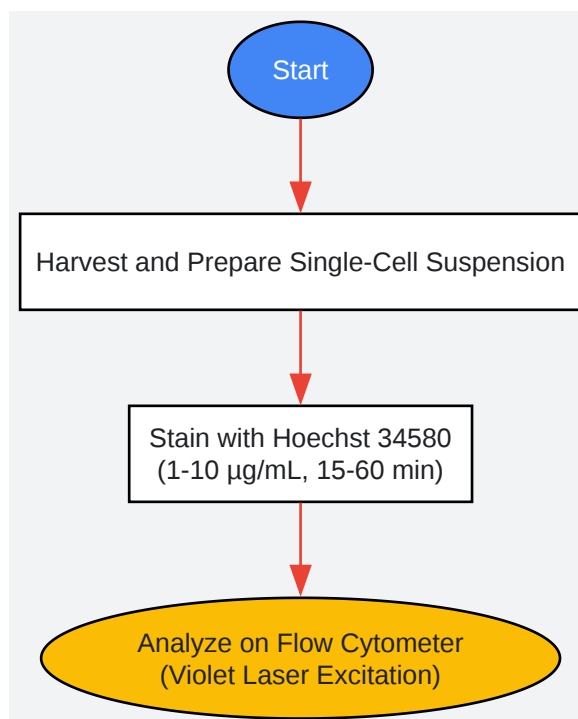
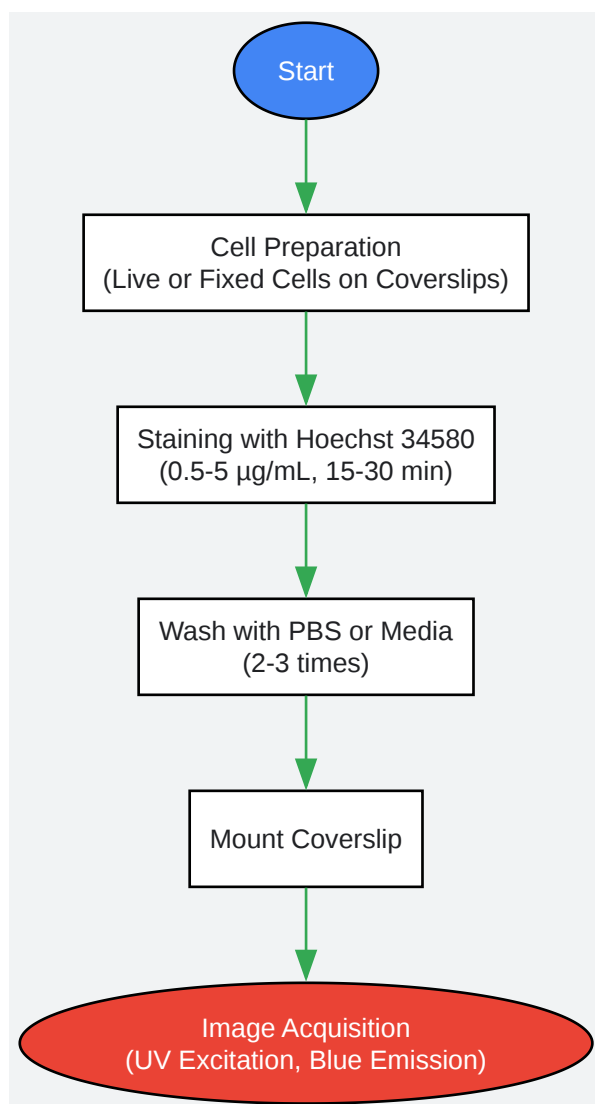
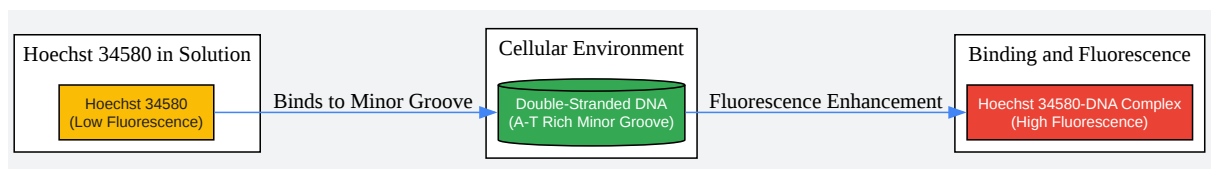
This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Hoechst 34580**, a widely used blue fluorescent DNA stain. The information is tailored for professionals in research, scientific, and drug development fields, with a focus on quantitative data, detailed experimental protocols, and visual representations of key concepts.

Chemical Structure and Properties

Hoechst 34580 is a bis-benzimidazole derivative that belongs to the family of Hoechst dyes.^[1]
^[2] Its chemical structure is characterized by a planar polycyclic aromatic system, which is responsible for its fluorescent properties and DNA binding capabilities.

Chemical Structure:





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References

- [1. lumiprobe.com \[lumiprobe.com\]](https://lumiprobe.com)
- [2. Hoechst stain - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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